

"3-Formylpicolinic acid" molecular weight and formula

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Compound of Interest

Compound Name: 3-Formylpicolinic acid

Cat. No.: B100351

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An In-depth Technical Guide to 3-Formylpicolinic Acid

This guide provides essential physicochemical data for **3-Formylpicolinic acid**, a pyridinecarboxylic acid derivative of interest to researchers and professionals in drug development and chemical synthesis.

Core Physicochemical Data

The fundamental molecular properties of **3-Formylpicolinic acid** are summarized below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₇ H ₅ NO ₃ [1][2]
Molecular Weight	151.12 g/mol [2]
CAS Number	19182-29-7[1][2][3]

Logical Relationship of Molecular Properties

The relationship between the common name, molecular formula, and molecular weight is a foundational concept in chemistry. The molecular formula is derived from the structure of the

molecule, and the molecular weight is calculated from the atomic weights of the constituent atoms in the formula.

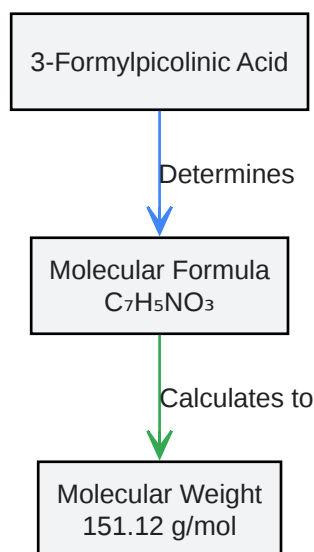


Figure 1: Molecular Property Hierarchy

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